

# In-Depth Technical Guide: Synthesis and Manufacturing of Bis(2-butoxyethyl) Phthalate-d4

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## Compound of Interest

Compound Name: *Bis(2-butoxyethyl) Phthalate-d4*

Cat. No.: *B586600*

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This technical guide provides a comprehensive overview of the synthesis and manufacturing of **Bis(2-butoxyethyl) Phthalate-d4**, a deuterated internal standard crucial for accurate quantification in various analytical applications. This document details the synthetic pathway, experimental protocols, and analytical characterization of the final product.

## Introduction

**Bis(2-butoxyethyl) Phthalate-d4** is the deuterium-labeled analogue of Bis(2-butoxyethyl) Phthalate, a widely used plasticizer. The incorporation of four deuterium atoms on the aromatic ring makes it an ideal internal standard for mass spectrometry-based quantitative analysis, as it is chemically identical to the non-labeled analyte but has a distinct mass-to-charge ratio. Its primary application is in environmental monitoring and toxicology studies to accurately measure the presence and concentration of the parent compound in various matrices.

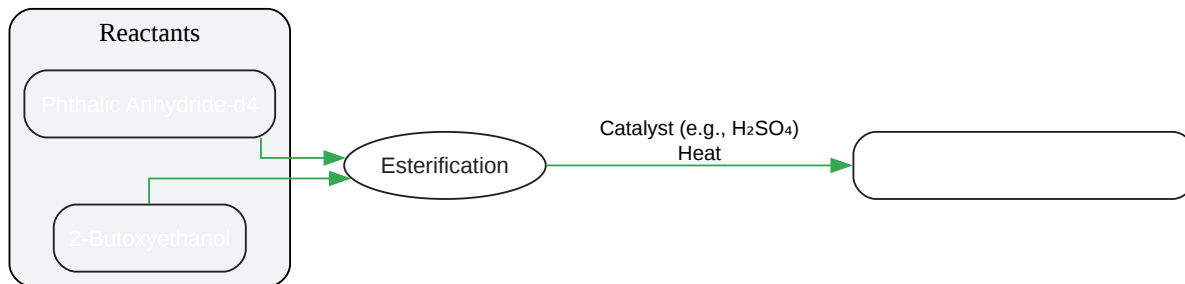
Chemical Structure and Properties:

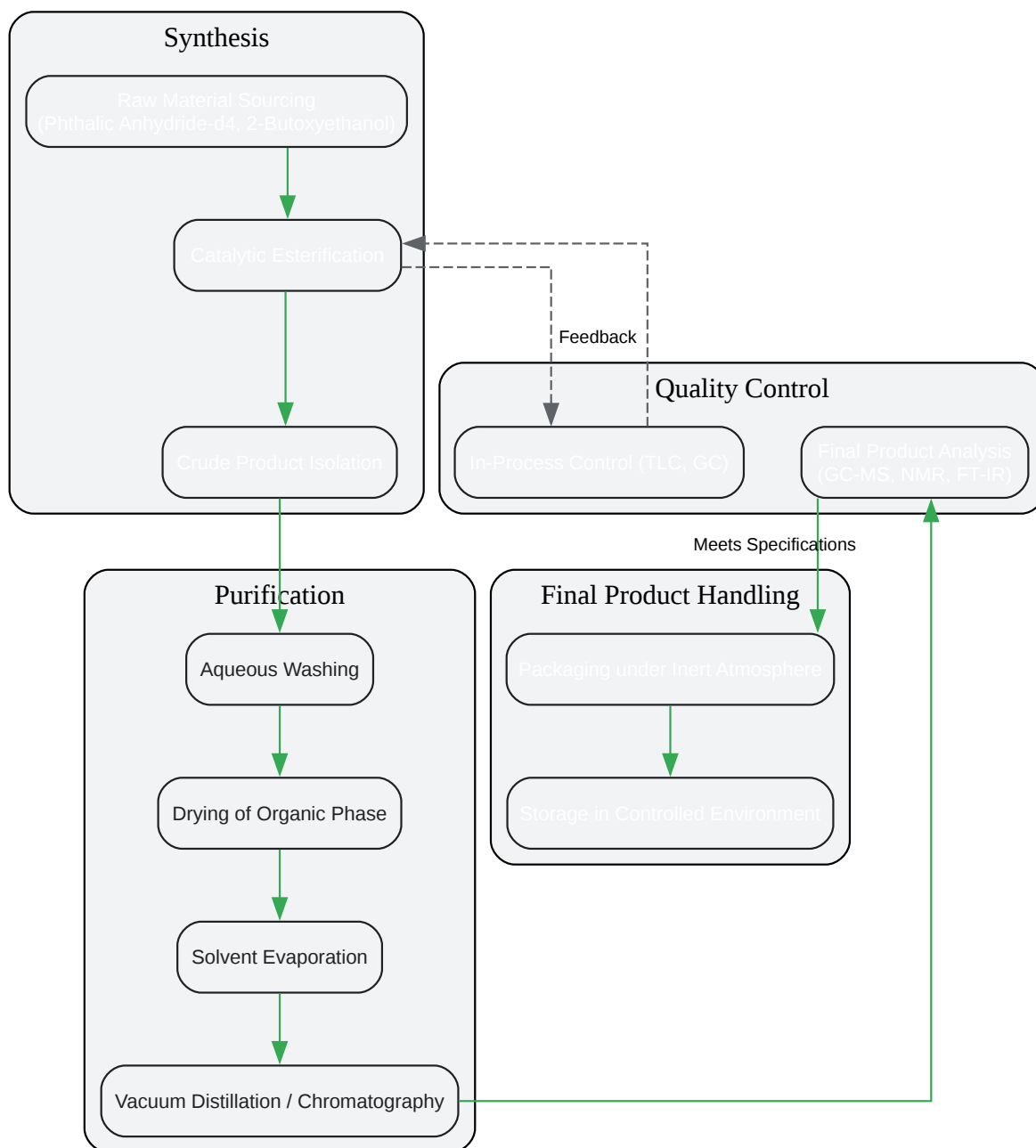
Property	Value
IUPAC Name	bis(2-butoxyethyl) 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate[1][2]
Chemical Formula	C <sub>20</sub> H <sub>26</sub> D <sub>4</sub> O <sub>6</sub> [3]
Molecular Weight	370.47 g/mol [3]
CAS Number	1398065-96-7[2][3]
Appearance	Colorless to pale yellow oil
Isotopic Purity	Typically ≥98 atom % D
Chemical Purity	Typically ≥97%

## Synthesis Pathway

The synthesis of **Bis(2-butoxyethyl) Phthalate-d4** is achieved through the esterification of a deuterated phthalic acid precursor with 2-butoxyethanol. The most common and industrially scalable approach utilizes phthalic anhydride-d4 as the starting material.

The overall reaction is as follows:





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## References

- 1. Bis(2-butoxyethyl) phthalate | C<sub>20</sub>H<sub>30</sub>O<sub>6</sub> | CID 8345 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. mdpi.com [mdpi.com]
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